

hazards and handling of 3-Chloro-2-methoxy-5-methylpyridine

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Compound of Interest

Compound Name: 3-Chloro-2-methoxy-5-methylpyridine

Cat. No.: B1603188

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An In-depth Technical Guide to the Hazards and Handling of **3-Chloro-2-methoxy-5-methylpyridine**

This guide provides a comprehensive technical overview of the hazards, handling, and safety protocols for **3-Chloro-2-methoxy-5-methylpyridine** (CAS No. 1227593-86-3). Designed for researchers, chemists, and professionals in drug development, this document synthesizes critical safety information with practical, field-proven insights to ensure safe laboratory operations. As this compound is a specialized building block, direct and comprehensive toxicological data is limited; therefore, this guide employs a precautionary approach, drawing logical inferences from the known hazards of structurally similar pyridine derivatives.

Compound Profile and Significance

3-Chloro-2-methoxy-5-methylpyridine is a substituted pyridine derivative. Such halogenated and methoxylated pyridine rings are common scaffolds in medicinal chemistry. This particular compound is identified as a building block for protein degraders, a cutting-edge class of therapeutics that hijack the cell's natural disposal machinery to eliminate disease-causing proteins.^[1] Given its role in the synthesis of high-value pharmaceutical intermediates, a thorough understanding of its chemical properties and associated hazards is paramount for ensuring the safety of laboratory personnel and the integrity of research outcomes.

Identifier	Value	Source
Chemical Name	3-Chloro-2-methoxy-5-methylpyridine	[1] [2]
CAS Number	1227593-86-3	[1] [2]
Molecular Formula	C ₇ H ₈ CINO	[1]
Molecular Weight	157.6 g/mol	[1]
Purity	Typically ≥98%	[1]

Hazard Identification and Classification: An Evidence-Based Approach

While a specific, officially registered GHS classification for **3-Chloro-2-methoxy-5-methylpyridine** is not consistently available across public databases, a robust hazard assessment can be constructed by examining analogous compounds. Pyridine derivatives with similar functional groups (chloro, methoxy, methyl) frequently exhibit oral toxicity, skin and eye irritation, and potential for respiratory irritation.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Based on data from structurally related molecules such as 4-Chloro-3-methoxy-2-methylpyridine and 2-Chloro-6-methoxypyridine, the following hazards should be assumed[\[3\]](#)[\[4\]](#):

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[3\]](#)[\[4\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[3\]](#)[\[4\]](#)
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[\[3\]](#)[\[4\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[3\]](#)[\[4\]](#)

Precautionary GHS Labeling:

- Pictograms:

- GHS07 (Exclamation Mark)
- Signal Word:Warning
- Hazard Statements (H-phrases):
 - H302: Harmful if swallowed.[3][4]
 - H315: Causes skin irritation.[3][4]
 - H319: Causes serious eye irritation.[3][4]
 - H335: May cause respiratory irritation.[3][4]
- Precautionary Statements (P-phrases):
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4][6]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][6]
 - P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]
 - P302+P352: IF ON SKIN: Wash with plenty of water.[4][6]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

Comprehensive Safe Handling Protocol

Handling **3-Chloro-2-methoxy-5-methylpyridine** requires a systematic approach to minimize exposure. The following protocol is a self-validating system designed to ensure user safety at every stage.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

The primary line of defense is to control the environment and create a barrier between the researcher and the chemical.

- Primary Engineering Control: All manipulations of the solid compound or its solutions must be performed within a certified chemical fume hood to prevent inhalation of dust or vapors.[6]
- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear tightly fitting chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn in addition to goggles when there is a significant risk of splashes.[7]
 - Skin Protection:
 - Gloves: Handle with chemical-impermeable gloves (e.g., nitrile rubber, inspected prior to use). Dispose of contaminated gloves after use in accordance with good laboratory practices.[8]
 - Lab Coat: A flame-retardant lab coat or chemical-resistant apron must be worn. Ensure all skin is covered.
 - Respiratory Protection: Not typically required when work is conducted in a functional fume hood. If engineering controls fail or for emergency response, a full-face respirator with appropriate cartridges (e.g., for organic vapors and particulates) is necessary.[8]

3.2. Step-by-Step Handling Workflow

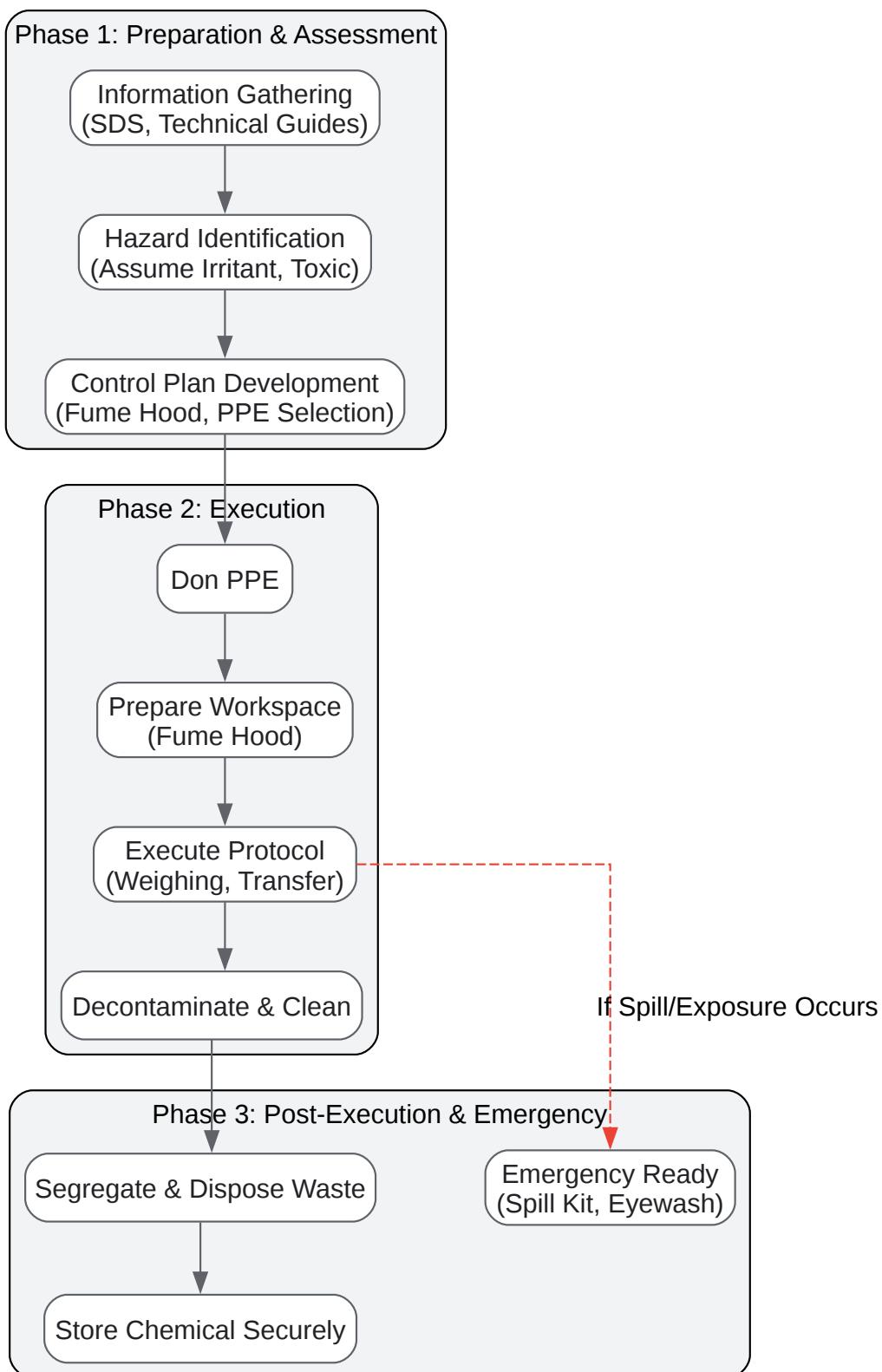
This workflow details the process from material retrieval to use, emphasizing the rationale behind each action.

- Preparation and Pre-Handling Check:
 - Verify Information: Before starting, consult this guide and the supplier's Safety Data Sheet (SDS) for any updates.
 - Assemble Equipment: Gather all necessary glassware, spatulas, and reagents. Ensure a designated chemical waste container is accessible within the fume hood.
 - Fume Hood Check: Verify the fume hood is operational (check airflow monitor) and the sash is at the appropriate working height.

- Weighing and Transfer (Solid Form):
 - Rationale: Preventing dust generation is critical.
 - Procedure: i. Perform all weighing operations on a tared weigh boat or glassine paper inside the fume hood. ii. Use a dedicated, clean spatula for the transfer. iii. Gently tap the spatula to dispense the solid; avoid scooping actions that could aerosolize the powder. iv. Close the primary container tightly immediately after dispensing.[9]
- Solution Preparation:
 - Rationale: Controlling additions prevents splashes and exothermic reactions.
 - Procedure: i. Place the flask or beaker containing the solvent in the fume hood. ii. Slowly add the weighed **3-Chloro-2-methoxy-5-methylpyridine** to the solvent while stirring. iii. If dissolving in a reactive reagent, consider cooling the vessel in an ice bath and adding the compound portion-wise.
- Post-Handling:
 - Decontamination: Wipe down the spatula and work surface with an appropriate solvent (e.g., isopropanol or ethanol), disposing of the wipe in the solid chemical waste container.
 - PPE Removal: Remove gloves using the proper technique (without touching the outer surface) and dispose of them.[8] Remove lab coat and goggles.
 - Hygiene: Wash hands thoroughly with soap and water.[6]

Risk Assessment and Control Workflow

The following diagram illustrates the logical process a researcher should follow before and during the handling of **3-Chloro-2-methoxy-5-methylpyridine**.

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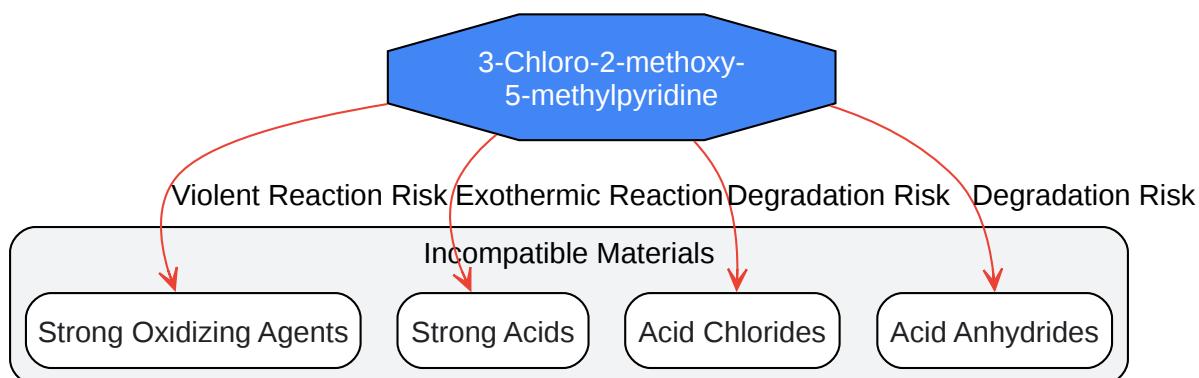
Caption: Logical workflow for risk assessment and safe handling.

Reactivity and Incompatibilities

Understanding the chemical reactivity of **3-Chloro-2-methoxy-5-methylpyridine** is crucial for preventing hazardous reactions and ensuring experimental success.

- Stability: The compound is generally stable under recommended storage conditions (room temperature, in a dry, tightly sealed container).[1][10]
- Hazardous Decomposition: Upon thermal decomposition, it may release toxic and corrosive gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride (HCl).[11][12]
- Incompatible Materials: Avoid contact with:
 - Strong Oxidizing Agents: Can lead to vigorous or explosive reactions.
 - Strong Acids, Acid Chlorides, Acid Anhydrides: May cause exothermic reactions or degradation of the material.[8][10]

The following diagram visually represents these chemical incompatibilities.



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Caption: Chemical incompatibilities of the target compound.

Emergency Procedures

Immediate and correct response to an incident is critical.

6.1. Accidental Release or Spill

- Evacuate & Ventilate: Ensure the spill is contained within the fume hood. If outside, evacuate non-essential personnel from the immediate area. Ensure maximum ventilation.[7]
- Control Ignition Sources: Remove all sources of ignition.[7]
- Containment: Wearing full PPE, cover the spill with an inert absorbent material such as vermiculite, sand, or dry chemical absorbent. Do not use combustible materials like paper towels as the primary absorbent.[11]
- Collection: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal. Use non-sparking tools.[13]
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water. Dispose of all cleaning materials as hazardous waste.

6.2. First-Aid Measures

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.[7]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[5][7]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[7]

6.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[7][10]
- Specific Hazards: A fire may produce irritating and toxic gases like hydrogen chloride and nitrogen oxides.[11]
- Protective Actions: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[7][11]

Waste Disposal

All waste containing **3-Chloro-2-methoxy-5-methylpyridine** must be treated as hazardous.

- Segregation: Keep solid and liquid waste streams separate.
- Containers: Use clearly labeled, sealed containers suitable for hazardous chemical waste.
- Disposal: Arrange for disposal through a licensed and certified waste disposal company. Do not dispose of down the drain or in regular trash.[9] Adhere to all local, state, and federal regulations.

Conclusion

3-Chloro-2-methoxy-5-methylpyridine is a valuable chemical intermediate with a manageable but significant hazard profile. Its potential for toxicity and irritation necessitates a disciplined and informed approach to handling. By adhering to the protocols outlined in this guide—utilizing appropriate engineering controls and PPE, understanding its reactivity, and being prepared for emergencies—researchers can work with this compound safely and effectively, advancing their scientific objectives without compromising personal or environmental safety.

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